

An In-depth Technical Guide to the Safety and Handling of Tms-HT

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Compound of Interest

Compound Name: Tms-HT
Cat. No.: B12514172

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Introduction

Tms-HT is a commercial trimethylsilylating reagent crucial for the derivatization of compounds in analytical chemistry, particularly for gas chromatography (GC).[1] This guide provides comprehensive safety and handling information for researchers, scientists, and drug development professionals. **Tms-HT** is a mixture of hexamethyldisilazane (HMDS) and trimethylchlorosilane (TMCS) in anhydrous pyridine.[2] The process of trimethylsilylation involves the replacement of active hydrogen atoms in functional groups such as hydroxyl (-OH), carboxyl (-COOH), and amine (-NH₂) with a trimethylsilyl (TMS) group. This derivatization increases the volatility and thermal stability of the analytes, making them suitable for GC analysis.[3]

Physicochemical Properties

Tms-HT is a colorless to light yellow or orange, clear to slightly cloudy liquid.[2] It is sensitive to moisture, heat, and air.[4][5] The quantitative properties of **Tms-HT** are determined by its components.

Table 1: Physicochemical Properties of **Tms-HT** Components

Property	Hexamethyldisilazane (HMDS)	Trimethylchlorosilane (TMCS)	Pyridine
CAS Number	999-97-3	75-77-4	110-86-1
Molecular Formula	C ₆ H ₁₉ NSi ₂	C ₃ H ₉ ClSi	C ₅ H ₅ N
Molecular Weight	161.40 g/mol	108.64 g/mol	79.10 g/mol
Boiling Point	125 °C	57 °C	115-117 °C
Density	0.774 g/mL at 25 °C	0.856 g/mL at 25 °C	0.978 g/mL at 25 °C
Flash Point	8 °C	-27 °C	20 °C

Source:[3][6]

Safety and Handling Precautions

Tms-HT is a hazardous mixture and requires strict safety protocols. It is a highly flammable, corrosive, and toxic liquid.[2]

GHS Hazard and Precautionary Statements

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides standardized hazard information.

Table 2: GHS Hazard and Precautionary Statements for **Tms-HT**

Category	Code	Statement
Hazard	H225	Highly flammable liquid and vapor.
H302+H312+H332		Harmful if swallowed, in contact with skin or if inhaled.
H314		Causes severe skin burns and eye damage.
H351		Suspected of causing cancer.
H361		Suspected of damaging fertility or the unborn child.
H370		Causes damage to organs.
H372		Causes damage to organs through prolonged or repeated exposure.
H410		Very toxic to aquatic life with long lasting effects.
Precautionary	P201	Obtain special instructions before use.
P210		Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
P233		Keep container tightly closed.
P260		Do not breathe mist or vapors.
P280		Wear protective gloves/protective clothing/eye protection/face protection.

P301+P310	IF SWALLOWED: Immediately call a POISON CENTER/doctor.
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
P304+P340+P310	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor.
P305+P351+P338+P310	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor.
P403+P235	Store in a well-ventilated place. Keep cool.
P501	Dispose of contents/container to an approved waste disposal plant.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **Tms-HT**.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and/or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., butyl rubber, nitrile rubber), flame-retardant lab coat, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area, preferably in a chemical fume hood. If inhalation risk is high, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases.

Storage and Disposal

Tms-HT should be stored in a cool, dry, and well-ventilated area, away from sources of ignition. It should be stored under an inert gas atmosphere and refrigerated (0-10°C).[5] Due to its moisture sensitivity, containers must be kept tightly sealed.[3] Dispose of **Tms-HT** and its containers in accordance with local, state, and federal regulations. It should be treated as hazardous waste.

First Aid Measures

- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Immediately call a poison center or doctor.
- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water or shower. Call a poison center or doctor.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.
- Ingestion: Do NOT induce vomiting. Immediately call a poison center or doctor.

Experimental Protocols

Tms-HT is primarily used for the derivatization of active hydrogen-containing compounds for GC analysis. The following is a general protocol for the trimethylsilylation of a sample containing hydroxyl groups (e.g., sugars, alcohols, steroids).

Materials

- **Tms-HT** reagent
- Anhydrous solvent (e.g., pyridine, dichloromethane, hexane)
- Sample containing the analyte
- Reaction vials with PTFE-lined caps
- Heating block or oven
- Gas chromatograph with a suitable detector (e.g., FID, MS)

Derivatization Procedure

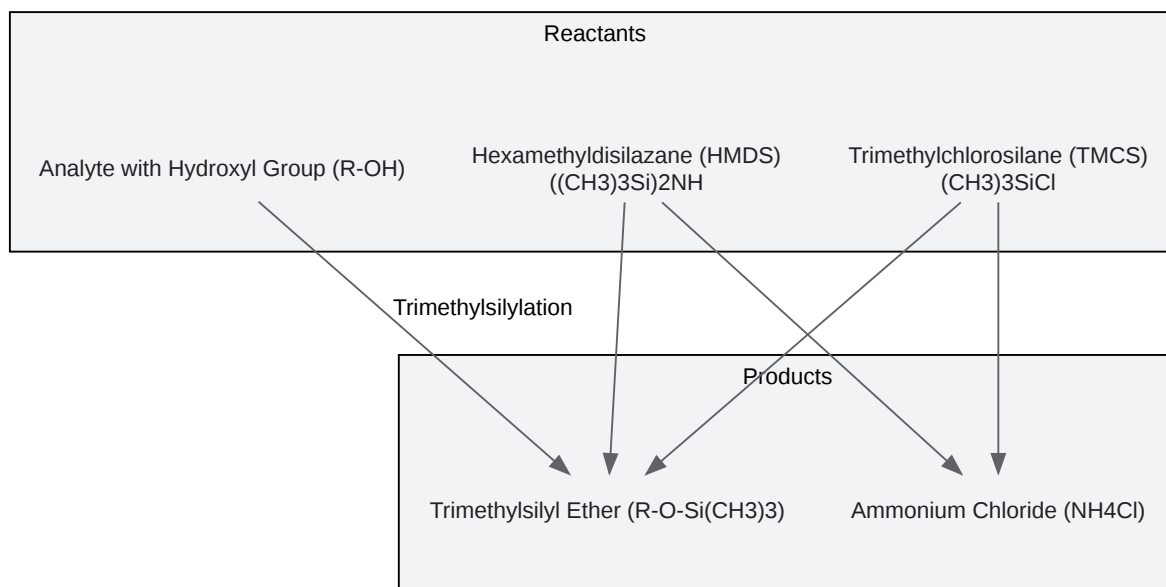
- **Sample Preparation:** Weigh 1-10 mg of the sample into a dry reaction vial.^[3] If the sample is in an aqueous solution, it must be evaporated to complete dryness as **Tms-HT** is highly sensitive to moisture.^{[3][7]} If necessary, dissolve the dried sample in a small volume of an appropriate anhydrous solvent.
- **Reagent Addition:** In a chemical fume hood, add an excess of **Tms-HT** to the sample. A general guideline is to use a 2:1 molar ratio of the silylating reagent to the active hydrogen in the sample.^[3] For a 1 mg sample of a sugar, approximately 1 mL of **Tms-HT** can be used.^[8]
- **Reaction:** Tightly cap the vial and shake or vortex to mix the contents. The reaction can often proceed at room temperature. For less reactive or sterically hindered hydroxyl groups, heating the mixture at 60-80°C for 20-60 minutes may be necessary to ensure complete derivatization.^{[8][9][10]}
- **Sample Analysis:** After the reaction is complete, allow the vial to cool to room temperature. A precipitate of ammonium chloride may form; in this case, the supernatant can be directly injected into the gas chromatograph.^[8]

- Blank Preparation: A reagent blank, containing all components except the sample, should be prepared and analyzed alongside the samples to identify any potential interferences.[3]

Visualizations

Trimethylsilylation Reaction

The following diagram illustrates the general chemical reaction for the trimethylsilylation of a hydroxyl group using the components of **Tms-HT**.

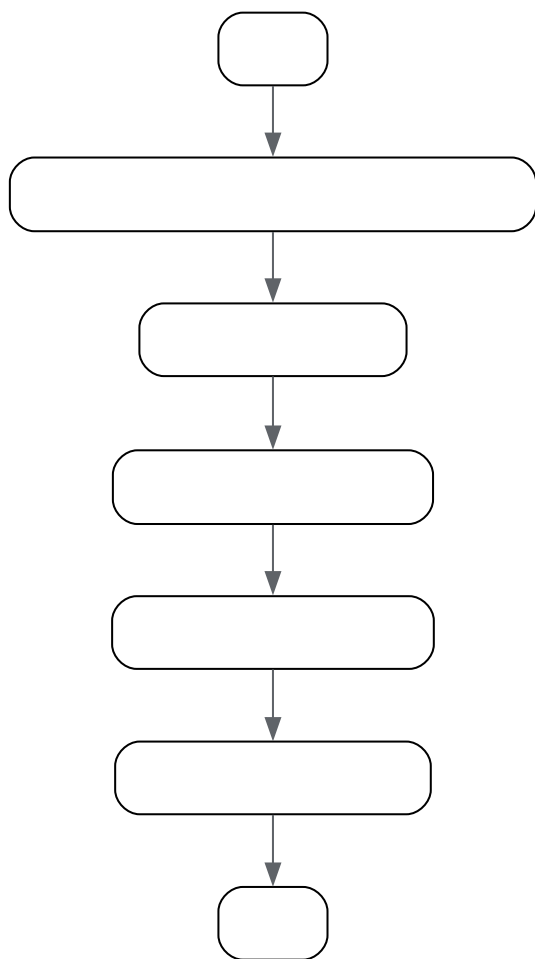


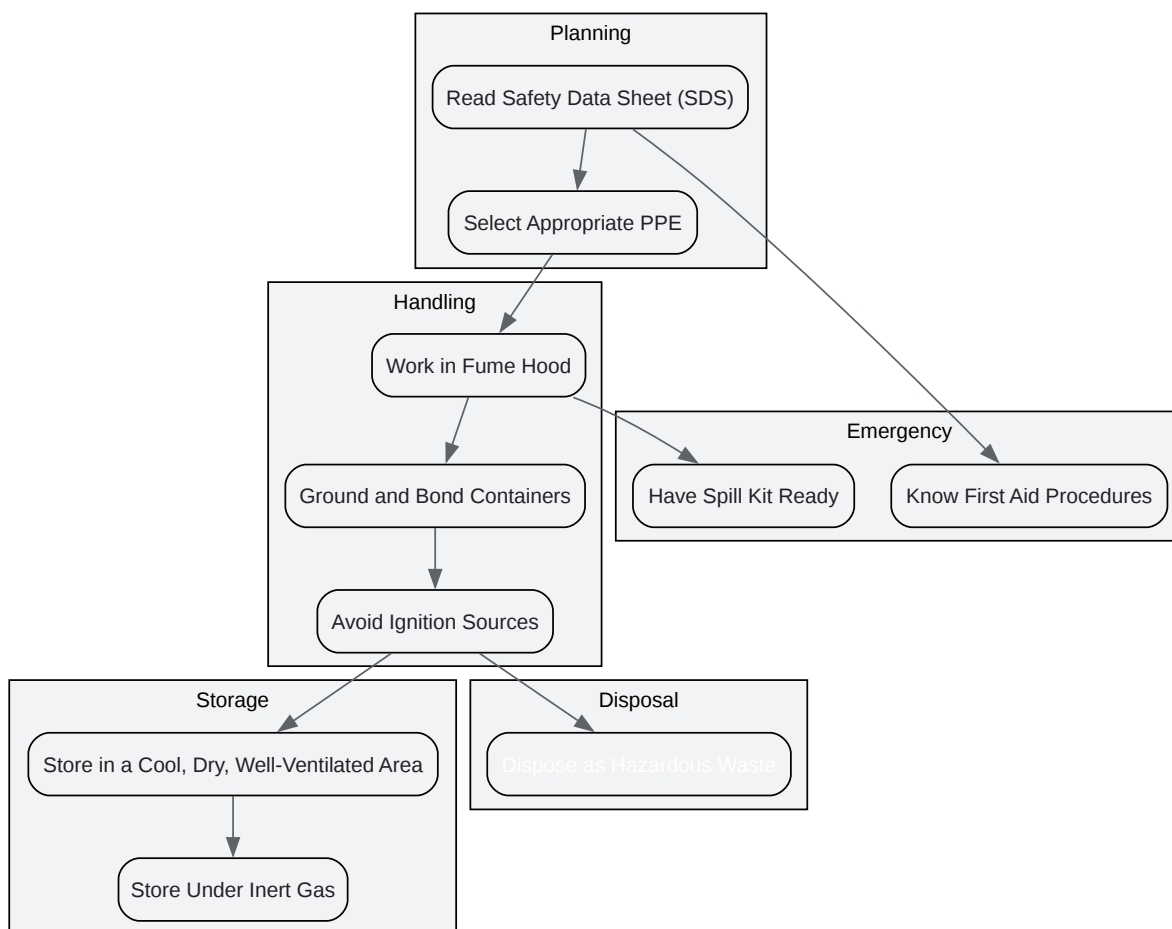
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Caption: Trimethylsilylation of a hydroxyl group.

Experimental Workflow for GC Derivatization

This diagram outlines the step-by-step workflow for preparing a sample for GC analysis using **Tms-HT**.





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